

Personal protective equipment for handling 3-(3-Fluorophenyl)cyclohexanone

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Compound of Interest

Compound Name: 3-(3-Fluorophenyl)cyclohexanone

Cat. No.: B15243568

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Operational Safety Guide: 3-(3-Fluorophenyl)cyclohexanone

Executive Summary

Substance: **3-(3-Fluorophenyl)cyclohexanone** Chemical Class: Fluorinated Aryl Ketone / Cyclohexanone Derivative Primary Hazard: Skin, Eye, and Respiratory Irritation (Warning)
Operational Status: Handle as Hazardous Chemical Intermediate

This guide provides a technical framework for the safe handling, storage, and disposal of **3-(3-Fluorophenyl)cyclohexanone**.^[1] While specific safety data for this exact isomer is limited in public repositories, its structural analogs (e.g., 4-(3-fluorophenyl)cyclohexanone, CAS 40503-87-5) exhibit consistent hazard profiles. This protocol adopts a "precautionary grouping" approach, treating the substance with the rigor required for fluorinated organic intermediates.

Hazard Identification & Risk Assessment

Core Directive: Treat as a potent irritant with potential for skin absorption. The lipophilic nature of the cyclohexanone ring facilitates dermal penetration, while the fluorinated phenyl group increases metabolic stability and potential persistence.

Hazard Category	GHS Classification (Projected)	Hazard Statement	Mechanism of Action
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][2]	Solvent-like defatting of skin; potential for dermatitis.
Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][2][3]	Direct mucous membrane irritant. Ketones can cause reversible corneal swelling.
STOT - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][2]	Inhalation of dust (if solid) or aerosols irritates the upper respiratory tract.
Acute Toxicity	Category 4 (Oral/Dermal)	H302/H312: Harmful if swallowed/in contact.[3][4]	Fluorinated analogs often show moderate acute toxicity.

Critical Warning: Do not mistake "low volatility" (if solid/oil) for "low hazard." Particulates and aerosols generated during weighing or transfer are the primary vectors for exposure.

Personal Protective Equipment (PPE) Matrix

Scientific Rationale:

- **Glove Permeation:** Standard Nitrile gloves offer good protection against solids but degrade rapidly against ketone solvents (e.g., Acetone) often used to dissolve this compound.
- **Respiratory Protection:** Required when handling the neat solid outside a fume hood or if generating aerosols.

Task-Based PPE Selection

Task	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Weighing (Solid/Oil)	Double Nitrile (0.11 mm min). Rationale: Excellent particle barrier.	Safety Goggles (ANSI Z87.1). Side shields mandatory.	Lab Coat + Long Sleeves.	N95/P2 Mask (if open bench) or Fume Hood (Preferred).
Synthesis (In Solution)	Splash: Nitrile. Immersion: Butyl Rubber or Silver Shield®. Rationale: Ketones swell nitrile.	Chemical Splash Goggles or Face Shield.[5]	Chemical-Resistant Apron (if >100mL).	Fume Hood Mandatory.
Spill Cleanup	Double Nitrile or Butyl Rubber (if solvent present).	Full Face Shield + Goggles.[5]	Tyvek® Suit or Apron.	Half-mask respirator with OV/P100 cartridges.

Operational Protocols

A. Reception & Storage[1][2][5][6][7][8][9]

- Temperature: Store at 2–8°C (Refrigerated). Many fluorinated ketones are stable at room temperature but are stored cold to prevent slow oxidation or moisture absorption.
- Atmosphere: Store under Inert Gas (Argon or Nitrogen). The alpha-protons in cyclohexanones are acidic; moisture can induce enolization or aldol-type condensation over time.
- Container: Tightly sealed glass or fluoropolymer (PTFE) lined cap. Avoid metal containers unless rated for fluorinated organics.

B. Weighing & Transfer (The "Static" Risk)

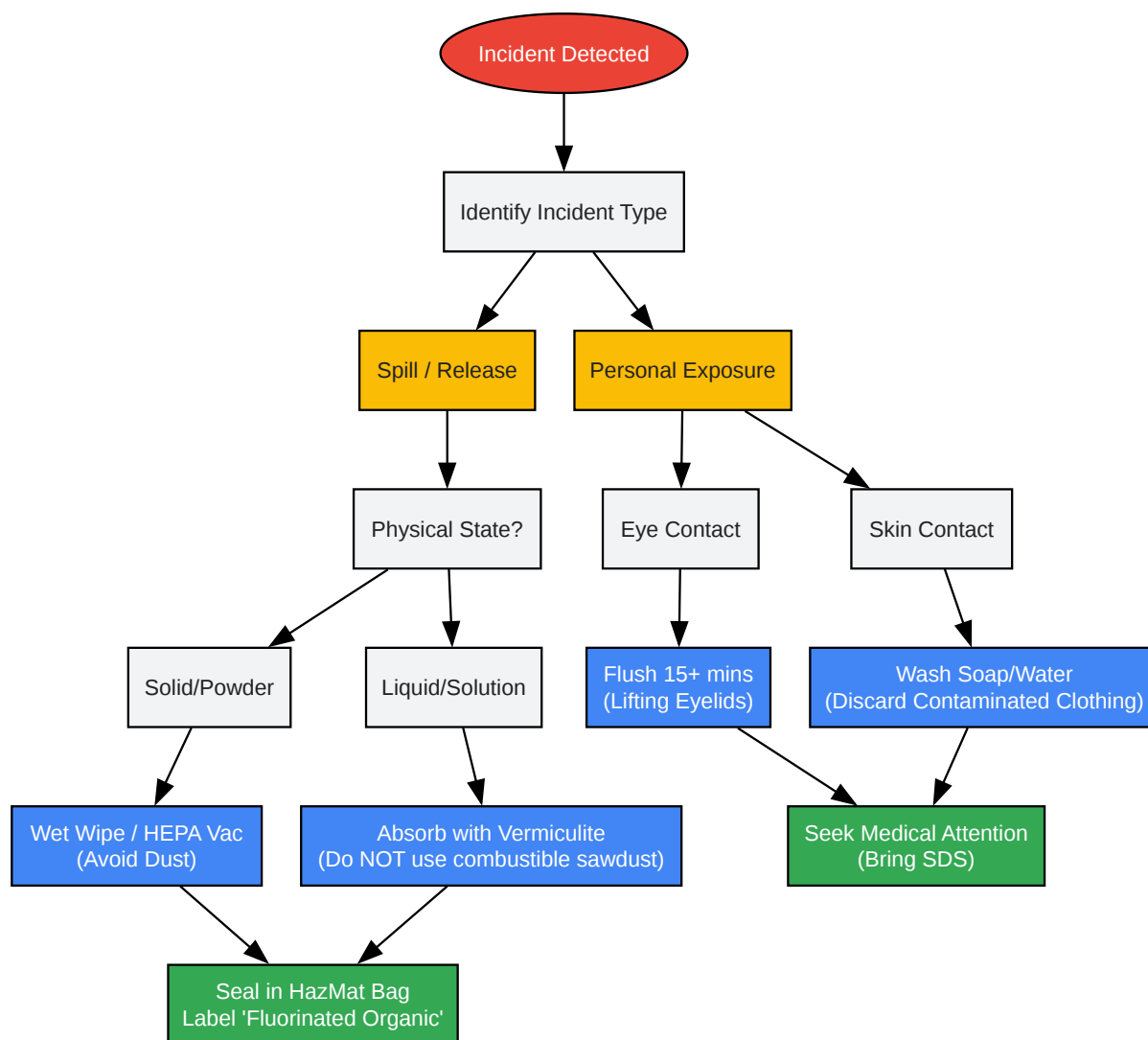
Fluorinated solids often accumulate significant static charge, causing "fly-away" powder that contaminates the balance area.

- **Static Control:** Use an ionizing bar or anti-static gun inside the balance enclosure.
- **Containment:** Weigh directly into the tared reaction vessel if possible, avoiding weighing boats which increase transfer losses and exposure.
- **Technique:** If the substance is an oil/viscous liquid, use a positive-displacement pipette to prevent dripping.

C. Reaction Setup

- **Solvent Compatibility:** If dissolving in Acetone or MEK, be aware that these solvents permeate nitrile gloves in <5 minutes. Change gloves immediately upon splash.
- **Venting:** All heating steps must be performed under a reflux condenser vented to a scrubber or inert gas line.

Emergency Response Logic



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Figure 1: Decision logic for immediate response to exposure or accidental release.

Disposal & Waste Management

Do not dispose of down the drain. The presence of the fluorine atom classifies this as Halogenated Organic Waste, which requires high-temperature incineration to prevent the formation of toxic byproducts.

- Segregation: Segregate into the "Halogenated Solvents/Organics" waste stream (often red can/label in labs).
- Labeling: Explicitly label the tag with "Contains Fluorinated Ketone" to alert waste handlers.
- Rinsate: The first 3 rinses of any glassware used with this compound must be collected as hazardous waste.

References

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- Occupational Safety and Health Administration (OSHA). Personal Protective Equipment: Hand Protection (29 CFR 1910.138). Retrieved March 8, 2026, from [\[Link\]](#).
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